

A Foreword for the Synthetic Chemist

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Compound of Interest

Compound Name: **4-Bromo-3-chloro-2-iodoaniline**

Cat. No.: **B1444071**

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4-Bromo-3-chloro-2-iodoaniline is a polysubstituted aromatic amine, a class of compounds that form the backbone of a vast array of functional molecules. While this specific molecule, identified by CAS number 1426566-90-6, is not extensively documented as an end-product with inherent biological activity, its true value lies in its potential as a versatile building block in organic synthesis. The strategic placement of three distinct halogen atoms (bromine, chlorine, and iodine) alongside an amino group on the aniline ring offers a rich platform for selective chemical transformations. This guide is intended for researchers, scientists, and professionals in drug development and materials science, providing a comprehensive overview of its chemical properties, plausible synthetic strategies, and potential applications as a key intermediate.

PART 1: Chemical Identity and Physicochemical Properties

The fundamental characteristics of **4-Bromo-3-chloro-2-iodoaniline** are summarized below, providing a foundational understanding of this compound.

Property	Value	Source(s)
CAS Number	1426566-90-6	[1] [2]
Molecular Formula	C ₆ H ₄ BrClIN	[1] [2]
Molecular Weight	332.36 g/mol	[1] [2]
IUPAC Name	4-Bromo-3-chloro-2-iodoaniline	[1]
Synonyms	4-bromo-3-chloro-2-iodo-phenylamine	[3]
Physical State	Solid	[4]

Further physicochemical properties such as melting point, boiling point, and solubility are not consistently reported across public sources and should be determined empirically.

PART 2: Safety, Handling, and Storage

As with any halogenated aromatic compound, proper safety protocols are paramount when handling **4-Bromo-3-chloro-2-iodoaniline**.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed or inhaled.[\[4\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[4\]](#)
- Eye Damage/Irritation: Causes serious eye irritation.[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[4\]](#)

Recommended Handling Procedures:

- Use only in a well-ventilated area, preferably within a fume hood.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[4\]](#)

- Avoid breathing dust, fumes, or vapors.[4]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly sealed container in a cool, dry place.[4]
- Keep under an inert atmosphere (e.g., nitrogen or argon) at 2–8 °C for long-term stability.[1]

PART 3: Synthetic Routes and Methodologies

While specific literature detailing the synthesis of **4-Bromo-3-chloro-2-iodoaniline** is scarce, its structure suggests plausible multi-step synthetic pathways originating from simpler, commercially available anilines or related aromatic compounds. The synthesis of polysubstituted anilines often involves a strategic sequence of electrophilic aromatic substitution reactions, with careful consideration of the directing effects of the substituents.[1]

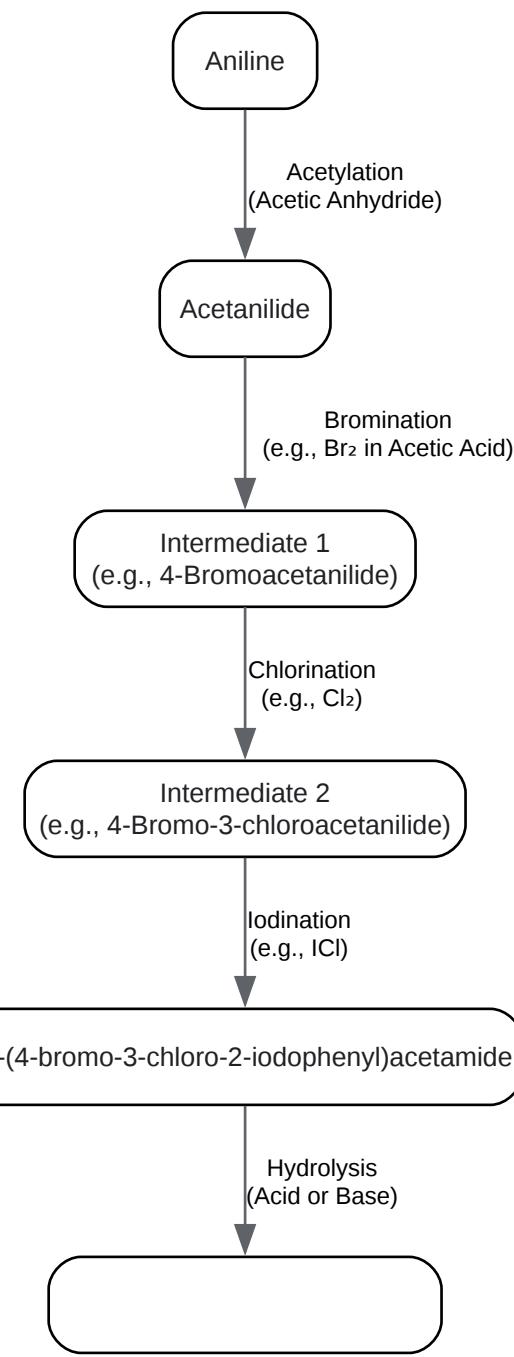
A common strategy for introducing multiple halogens to an aniline ring involves the use of a protecting group for the amine, such as an acetyl group. This moderates the activating effect of the amine and directs substitution, preventing unwanted side reactions.[5]

Hypothetical Synthetic Workflow:

A plausible, albeit unconfirmed, synthetic route could involve the following steps:

- Protection of the Amine: Aniline is first acetylated with acetic anhydride to form acetanilide. This step is crucial to control the subsequent halogenation reactions.
- Sequential Halogenation: The acetanilide is then subjected to a series of electrophilic halogenation reactions. The order of halogen introduction is critical to achieving the desired 2,3,4-substitution pattern. The directing effects of the acetamido group (ortho-, para-directing) and the already-substituted halogens must be carefully considered.
- Deprotection: The final step involves the hydrolysis of the acetamido group to reveal the free amine, yielding the target **4-Bromo-3-chloro-2-iodoaniline**.

Hypothetical Synthesis of 4-Bromo-3-chloro-2-iodoaniline



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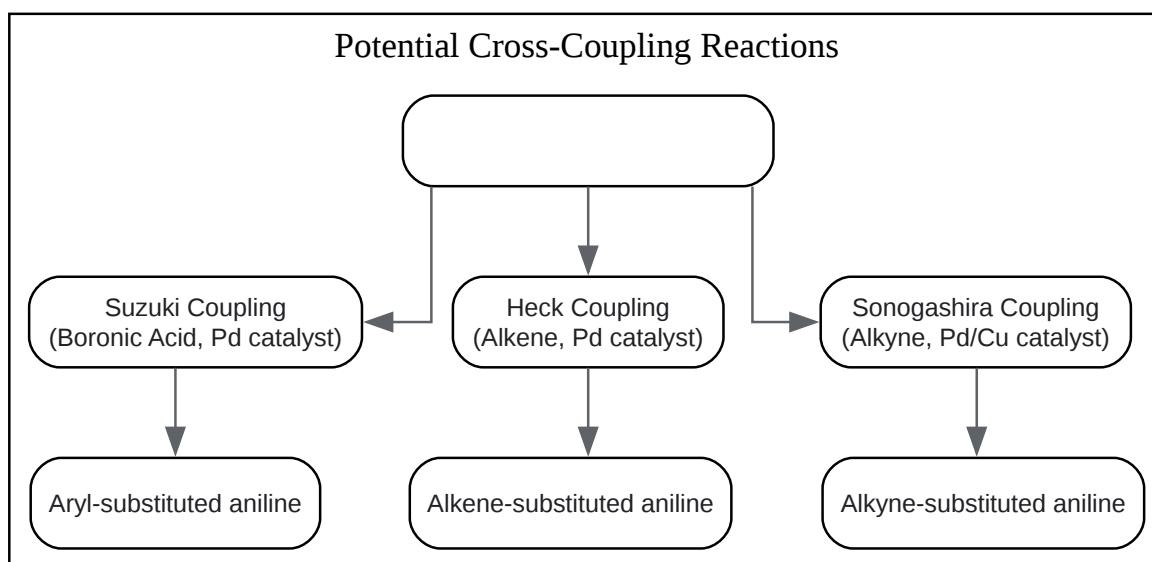
Caption: A plausible multi-step synthesis of **4-Bromo-3-chloro-2-iodoaniline**.

PART 4: Reactivity and Applications in Organic Synthesis

The synthetic utility of **4-Bromo-3-chloro-2-iodoaniline** stems from the differential reactivity of its functional groups. The presence of multiple, distinct halogen atoms makes it a valuable precursor for creating complex molecular architectures, particularly in the pharmaceutical and agrochemical industries.[\[6\]](#)[\[7\]](#)

1. Cross-Coupling Reactions:

The bromo and iodo substituents are particularly amenable to palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Sonogashira reactions.[\[1\]](#) These reactions are cornerstones of modern organic synthesis for forming carbon-carbon and carbon-heteroatom bonds. The differential reactivity of C-I vs. C-Br bonds can potentially allow for selective, sequential couplings.



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Caption: Potential cross-coupling reactions of **4-Bromo-3-chloro-2-iodoaniline**.

2. Diazotization and Deamination:

The amino group can be converted to a diazonium salt, which is a versatile intermediate. For instance, a reductive deamination can replace the amino group with a hydrogen atom, as demonstrated in the synthesis of 1-bromo-3-chloro-5-iodobenzene from a related aniline.[8] This highlights the utility of this class of compounds in accessing a variety of substitution patterns on the benzene ring.

3. Pharmaceutical and Agrochemical Intermediate:

Polysubstituted anilines are crucial building blocks for active pharmaceutical ingredients (APIs) and agrochemicals.[6] The specific arrangement of halogens in **4-Bromo-3-chloro-2-iodoaniline** can be leveraged to synthesize complex heterocyclic systems or to introduce specific functionalities that modulate the biological activity of a target molecule.

Conclusion

4-Bromo-3-chloro-2-iodoaniline (CAS No. 1426566-90-6) is a chemical intermediate with significant potential for applications in synthetic organic chemistry. While detailed studies on this specific molecule are not widely available, its structural features suggest its utility as a versatile building block for the synthesis of complex molecules in the pharmaceutical, agrochemical, and materials science sectors. The principles of electrophilic aromatic substitution and modern cross-coupling reactions provide a framework for both its synthesis and its subsequent derivatization. As with all specialized chemical reagents, appropriate safety and handling procedures are essential.

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